

# Application Notes and Protocols for BDM91514 Research

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## Compound of Interest

Compound Name: BDM91514

Cat. No.: B12396622

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## Introduction

**BDM91514** is a research compound identified as an inhibitor of the AcrB protein, a critical component of the AcrAB-TolC efflux pump system in Gram-negative bacteria such as *Escherichia coli*. This efflux pump is a major mechanism of multidrug resistance (MDR), actively extruding a wide range of antibiotics and other toxic compounds from the bacterial cell. By inhibiting AcrB, **BDM91514** can restore the efficacy of existing antibiotics, making it a valuable tool in the study of antibiotic resistance and the development of new adjuvant therapies.<sup>[1]</sup>

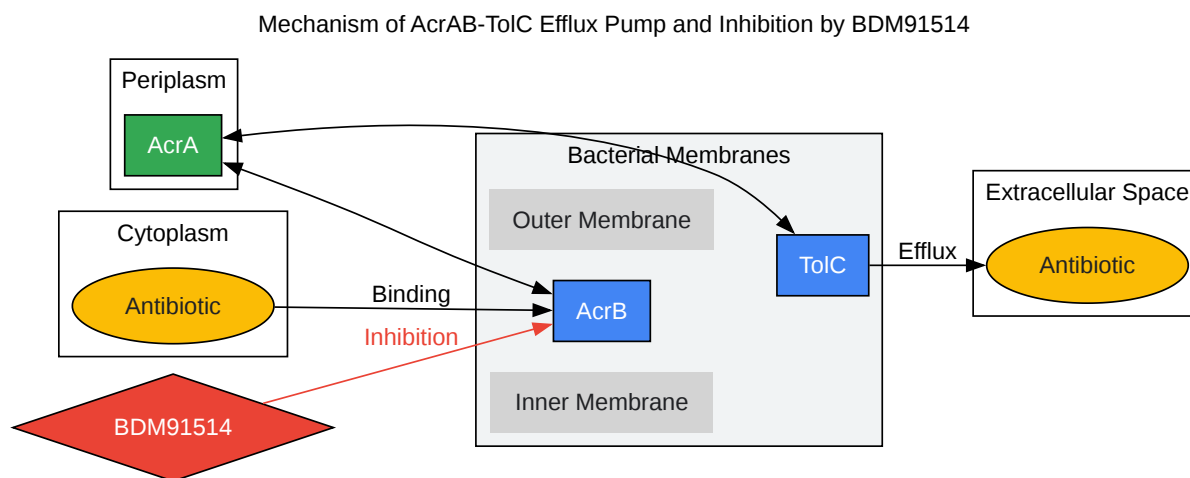
These application notes provide a comprehensive overview of the in vitro experimental setup for investigating the activity and mechanism of action of **BDM91514**.

## Mechanism of Action: Inhibition of the AcrAB-TolC Efflux Pump

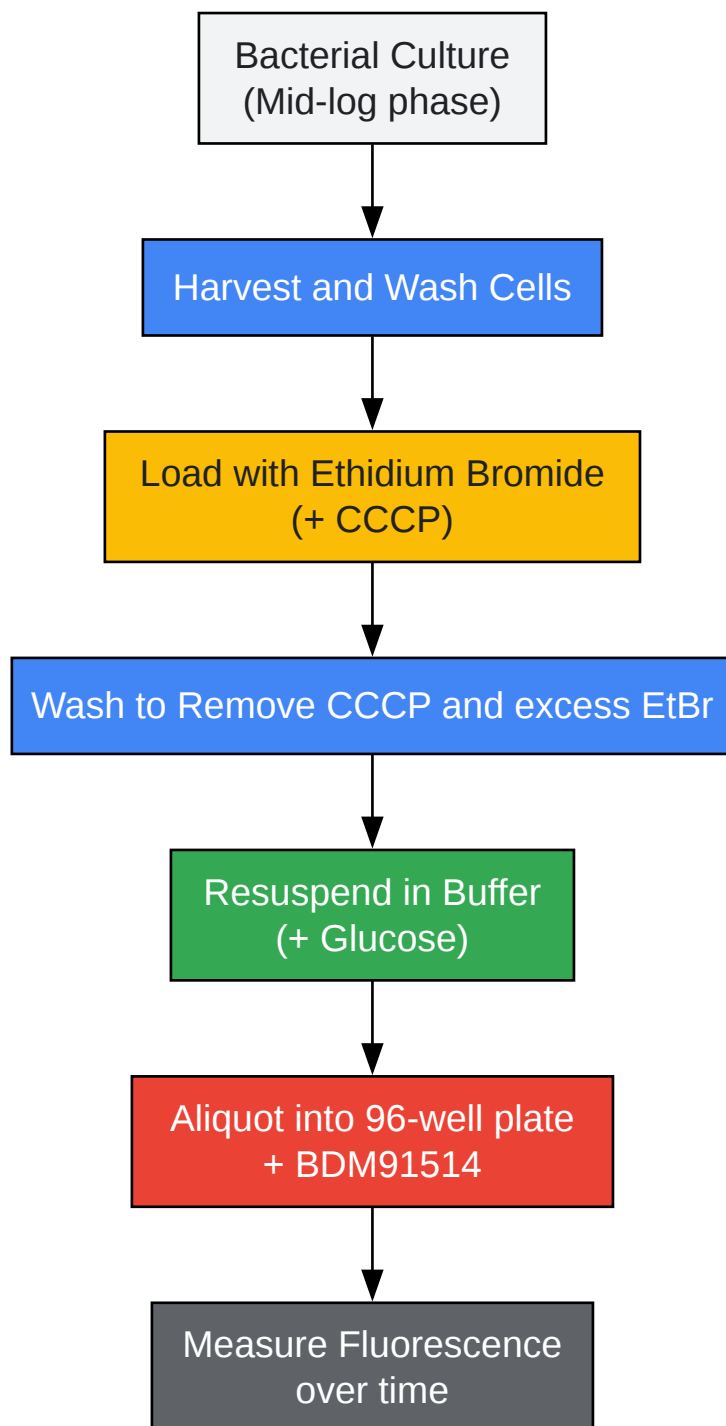
The AcrAB-TolC efflux pump is a tripartite protein complex spanning the inner and outer membranes of Gram-negative bacteria. AcrB, the inner membrane transporter, is the primary site of substrate recognition and energy transduction. It functions as a proton-motive force (PMF)-dependent pump. **BDM91514** acts by binding to AcrB, thereby inhibiting the

conformational changes required for substrate transport. This leads to an intracellular accumulation of antibiotics that would otherwise be expelled.

Below is a diagram illustrating the mechanism of the AcrAB-TolC efflux pump and the inhibitory action of **BDM91514**.



## Workflow for Ethidium Bromide Efflux Assay

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## References

- 1. medchemexpress.com [medchemexpress.com]
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